

Technical Guide: Physicochemical Properties of 1-(2-fluoro-6-methoxyphenyl)ethanone

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Compound of Interest

Compound Name:	1-(2-fluoro-6-methoxyphenyl)ethanone
Cat. No.:	B155530

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the molecular weight of **1-(2-fluoro-6-methoxyphenyl)ethanone**, a key parameter in pharmaceutical research and development.

Molecular Weight Determination

The molecular weight of a compound is a fundamental physicochemical property, crucial for a wide range of applications in drug design, formulation, and analytical testing. It is calculated by summing the atomic weights of all constituent atoms in its molecular formula.

The molecular formula for **1-(2-fluoro-6-methoxyphenyl)ethanone** is C₉H₉FO₂.^[1]^[2] The molecular weight is derived from the atomic weights of its constituent elements: Carbon (C), Hydrogen (H), Fluorine (F), and Oxygen (O).

Based on the latest atomic mass evaluations, the standard atomic weights are approximately:

- Carbon (C): 12.011 amu^[3]^[4]^[5]
- Hydrogen (H): 1.008 amu^[6]^[7]^[8]^[9]^[10]
- Fluorine (F): 18.998 amu^[11]^[12]^[13]^[14]
- Oxygen (O): 15.999 amu^[15]^[16]^[17]^[18]^[19]

The calculated molecular weight of **1-(2-fluoro-6-methoxyphenyl)ethanone** is 168.16 g/mol .

[1]

Tabulated Molecular Weight Data

For clarity and ease of comparison, the atomic composition and contribution to the overall molecular weight are summarized in the table below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight Contribution (amu)
Carbon	C	9	12.011	108.099
Hydrogen	H	9	1.008	9.072
Fluorine	F	1	18.998	18.998
Oxygen	O	2	15.999	31.998
Total		168.167		

Molecular Structure Visualization

To further aid in the understanding of its chemical properties, the two-dimensional structure of **1-(2-fluoro-6-methoxyphenyl)ethanone** is presented below. This visualization provides insight into the spatial arrangement of atoms and functional groups, which dictates the molecule's reactivity and intermolecular interactions.

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